Technical Guide: NMR Characterization of Allyl Thiopropionate

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Compound of Interest

Compound Name:	*Allyl thiopropionate*
CAS No.:	*41820-22-8*
Cat. No.:	*B1585522*

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Introduction & Structural Context

Allyl thiopropionate (CAS: 2438-26-8) is a thioester widely utilized in the flavor and fragrance industry for its characteristic alliaceous (garlic/onion-like) and savory notes.[1] Structurally, it combines a propanoyl group (ethyl chain attached to a carbonyl) and an allyl group linked via a sulfur atom.

Precise NMR characterization is critical for distinguishing this compound from its oxygen-ester analogue (Allyl propionate) and detecting hydrolysis byproducts (Allyl mercaptan or Propionic acid).

Molecular Structure & Labeling

For the purpose of this analysis, the molecule is segmented into two domains:

- Acyl Domain (Propanoyl):
- Thio-Allyl Domain:

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1H NMR Spectroscopy (Proton Assignments)

The 1H NMR spectrum of **Allyl thiopropionate** is characterized by two distinct spin systems: the A2X3 ethyl pattern of the propanoyl group and the AMX2 allylic pattern of the thio-allyl group.

Data Summary Table (, 400 MHz)

Label	Proton Group	Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)
A	(Terminal Ethyl)	1.18	Triplet (t)	3H	
B	(Acyl -methylene)	2.62	Quartet (q)	2H	
C	(Allylic methylene)	3.54	Doublet (d)	2H	
E	(Terminal Vinyl)	5.10 – 5.23	Multiplet (dd)	2H	,
D	(Internal Vinyl)	5.75 – 5.85	Multiplet (ddt)	1H	Complex overlap

Detailed Analysis

- The Thioester Effect (Proton B): The

  -methylene protons (B) resonate at 2.62 ppm, which is significantly downfield compared to a standard ketone (

  2.4 ppm) or alkyl chain (

  1.3 ppm). This deshielding is characteristic of the electron-withdrawing carbonyl group.

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- The Thio-Allylic Shift (Proton C): The methylene group attached to sulfur (C) appears as a doublet at 3.54 ppm. This is a diagnostic peak. In the corresponding oxygen ester (Allyl propionate), this peak would shift downfield to

  4.6 ppm due to the higher electronegativity of oxygen. The position at 3.54 ppm confirms the Thioester linkage.

- Vinyl System (Protons D & E): The terminal alkene protons (E) exhibit distinct splitting due to geminal and vicinal coupling, appearing as two doublets (often overlapping into a multiplet) between 5.10 and 5.23 ppm. The internal vinyl proton (D) is a complex multiplet centered at 5.80 ppm, coupling to both the terminal vinyl group and the allylic methylene.

13C NMR Spectroscopy (Carbon Assignments)

The 13C NMR spectrum provides definitive proof of the functional group identity, particularly through the carbonyl chemical shift.

Data Summary Table (, 100 MHz)

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Label	Carbon Environment	Shift (, ppm)	Signal Type	Notes
1	(Ethyl methyl)	9.7		Typical aliphatic methyl
2	(Allylic)	31.4		Upfield of O-allyl (65 ppm)
3	(Acyl -carbon)	37.2		Deshielded by Carbonyl
4	(Terminal Vinyl)	117.9		Alkene region
5	(Internal Vinyl)	133.0		Alkene region
6	(Thioester Carbonyl)	200.1	Quaternary (C)	Diagnostic Peak

Detailed Analysis

- Diagnostic Carbonyl (C6): The most critical signal is the carbonyl carbon at ~200 ppm.
  - Comparison: Standard esters ( ) resonate at 170–175 ppm. Ketones resonate at 205–210 ppm.
  - Conclusion: A signal at 200 ppm is the "fingerprint" of the Thioester moiety, distinguishing it immediately from its oxygenated counterparts.
- Sulfur Effect on C2: The allylic carbon attached to sulfur resonates at 31.4 ppm. If this were an oxygen ester, this carbon would be found near 65 ppm. The 34 ppm upfield shift is due to the "Heavy Atom Effect" and lower electronegativity of Sulfur compared to Oxygen.

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Experimental Protocol for Validation

To replicate these results for quality control or research purposes, follow this standardized protocol.

Sample Preparation[4][5][6]

- Solvent: Use Deuterated Chloroform (

) containing 0.03% Tetramethylsilane (TMS) as an internal reference.
- Concentration: Dissolve 10–15 mg of **Allyl thiopropionate** in 0.6 mL of solvent.
  - Note: Thioesters can be hydrolytically unstable. Ensure the solvent is free of acidic impurities (filter through basic alumina if

    acidity is suspected).
- Tube: Transfer to a standard 5mm NMR tube.

Acquisition Parameters (Standard 400 MHz Instrument)

- Temperature: 298 K (25°C).
- 1H Parameters:
  - Spectral Width: 12 ppm (-1 to 11 ppm).[2]
  - Relaxation Delay (D1): 1.0 – 2.0 seconds.
  - Scans (NS): 16.
- 13C Parameters:
  - Spectral Width: 240 ppm (0 to 240 ppm).
  - Relaxation Delay (D1): 2.0 seconds (to ensure Carbonyl relaxation).
  - Scans (NS): 512 – 1024 (Carbonyls are quaternary and relax slowly; adequate scans are needed for S/N).

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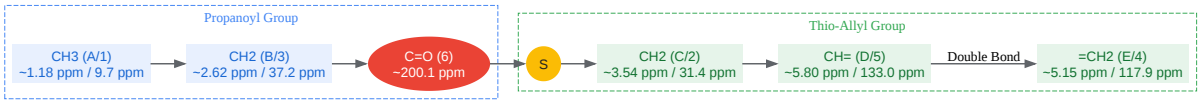
Structural Visualization

The following diagram illustrates the correlation between the molecular structure and the NMR labels used in the tables above.



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Caption: Correlation map of **Allyl thiopropionate** structure with assigned 1H and 13C chemical shifts.

References

- Tanaka, S., et al. (2010). "Highly Efficient Catalytic Dehydrative S-Allylation of Thiols and Thioic S-Acids." Chemical Communications, Electronic Supplementary Information (ESI).[3] (Provides experimental NMR data for S-allyl ethanethioate and S-allyl 3-phenylpropanethioate used to derive allylic shifts).

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- The Good Scents Company. (2023). "**Allyl thiopropionate**." (Physical properties and CAS verification).

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- 4. S-phenyl 3-hydroxy-3-(3-methoxyphenyl)propanethioate | C16H16O3S | CID 102177289 - PubChem [pubchem.ncbi.nlm.nih.gov]
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